

# Essential Safety and Operational Guidance for Handling Morpholine-4-carboxamide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Morpholine-4-carboxamide*

Cat. No.: *B177924*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This document provides immediate and essential safety and logistical information for the handling and disposal of **Morpholine-4-carboxamide** (CAS: 2158-02-3).

Chemical Identifier:

- Name: **Morpholine-4-carboxamide**
- CAS Number: 2158-02-3
- Molecular Formula:  $C_5H_{10}N_2O_2$
- Molecular Weight: 130.15 g/mol

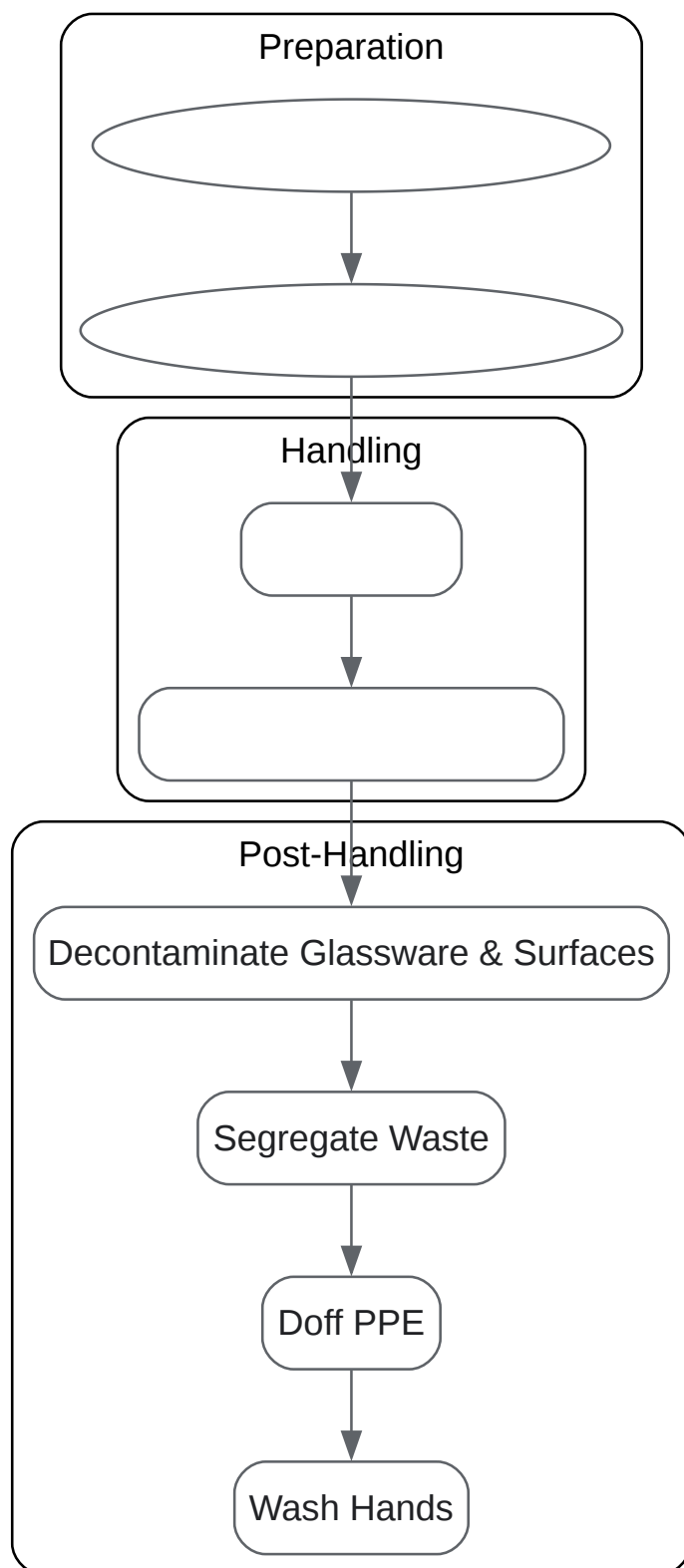
## Hazard Identification and Personal Protective Equipment

Based on available safety information, **Morpholine-4-carboxamide** is classified with the following hazards.<sup>[1]</sup> The recommended Personal Protective Equipment (PPE) is crucial for minimizing exposure and ensuring personal safety.

Hazard Statement	Description	Recommended Personal Protective Equipment (PPE)
H302	Harmful if swallowed	Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.
H315	Causes skin irritation	Wear protective gloves made of nitrile rubber or other resistant material. Wear a lab coat or other protective clothing.
H319	Causes serious eye irritation	Wear safety glasses with side shields or chemical safety goggles.
H335	May cause respiratory irritation	Use in a well-ventilated area or in a chemical fume hood. If ventilation is inadequate, use a NIOSH-approved respirator.

## Safe Handling and Operational Workflow

A systematic approach to handling **Morpholine-4-carboxamide** is essential to prevent exposure and accidents. The following workflow outlines the key steps for safe handling in a laboratory setting.



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Safe Handling Workflow for **Morpholine-4-carboxamide**

### Procedural Steps for Safe Handling:

- Preparation:
  - Before handling, ensure you are wearing the appropriate PPE as detailed in the table above.<sup>[1]</sup> This includes a lab coat, chemical-resistant gloves, and safety glasses or goggles.
  - All work with **Morpholine-4-carboxamide** should be conducted in a certified chemical fume hood to minimize the risk of inhalation.<sup>[1]</sup>
- Handling:
  - When weighing the solid compound, use a spatula and a weigh boat. Avoid creating dust.
  - If dissolving the compound, add it slowly to the solvent.
  - Ensure all containers are clearly labeled.
- Post-Handling:
  - Decontaminate all glassware and surfaces that have come into contact with the chemical.
  - Segregate all waste materials as described in the disposal plan below.
  - Carefully remove PPE, avoiding self-contamination.
  - Wash hands thoroughly with soap and water after work is complete.

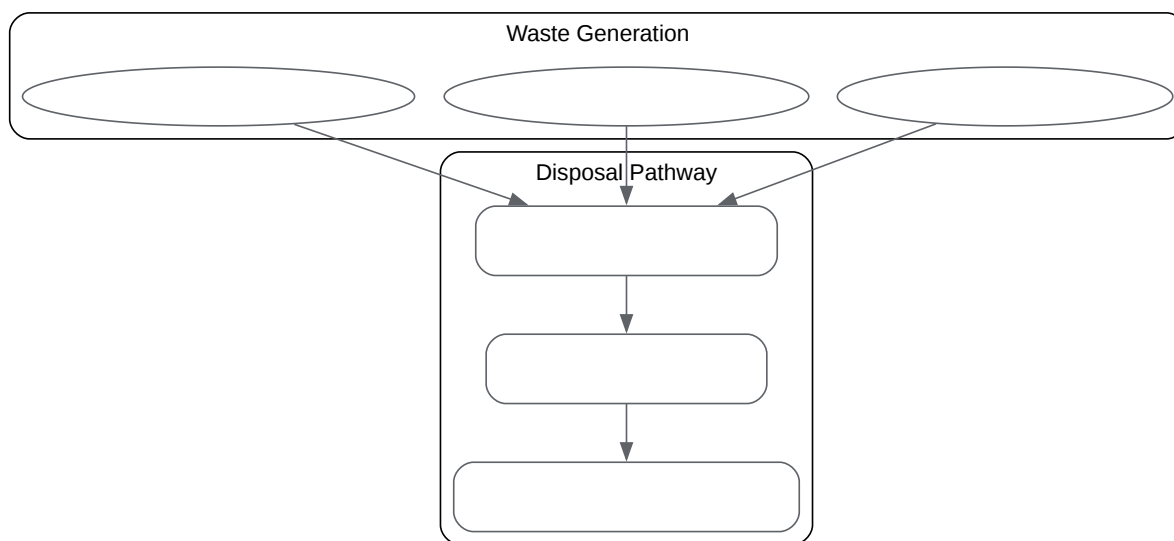
## First Aid Measures

In the event of exposure, immediate action is critical.

Exposure Route	First Aid Procedure
Ingestion	If swallowed, rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention. <a href="#">[2]</a>
Skin Contact	In case of skin contact, immediately wash with plenty of soap and water. <a href="#">[2]</a> Remove contaminated clothing. If skin irritation persists, seek medical attention.
Eye Contact	If in eyes, rinse cautiously with water for several minutes. <a href="#">[2]</a> Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.
Inhalation	If inhaled, move the person into fresh air and keep at rest in a position comfortable for breathing. <a href="#">[2]</a> If respiratory irritation occurs, seek medical attention.

## Disposal Plan

Proper disposal of **Morpholine-4-carboxamide** and its contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance. All waste should be treated as hazardous waste.



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### *Disposal Pathway for **Morpholine-4-carboxamide** Waste*

#### Step-by-Step Disposal Protocol:

- Waste Segregation:
  - Solid Waste: Collect any unused or expired **Morpholine-4-carboxamide** in a designated, sealed, and clearly labeled hazardous waste container.
  - Liquid Waste: Any solutions containing **Morpholine-4-carboxamide** should be collected in a separate, compatible, and labeled hazardous liquid waste container. Do not pour down the drain.
  - Contaminated Materials: All disposable items that have come into contact with the chemical, such as gloves, weigh boats, and paper towels, must be placed in a designated

solid hazardous waste container.

- Containerization and Labeling:
  - Use only approved hazardous waste containers that are in good condition and have a secure lid.
  - Label all waste containers with "Hazardous Waste," the full chemical name "**Morpholine-4-carboxamide**," and the associated hazards (Harmful, Irritant).
- Storage:
  - Store hazardous waste containers in a designated and secure satellite accumulation area or central storage facility.
  - Ensure secondary containment is in place to prevent spills.
- Disposal:
  - The final disposal of the hazardous waste must be conducted through your institution's Environmental Health and Safety (EHS) office or a certified hazardous waste disposal contractor.<sup>[1]</sup> Follow all local, state, and federal regulations for hazardous waste disposal.

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## References

- 1. Morpholine-4-carboxamide | 2158-02-3 | FM131592 [biosynth.com]
- 2. chemicalbook.com [chemicalbook.com]
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